

Technical Guide: Safety and Handling of 1,3,5-Benzenetricarboxylic acid-d3

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Compound of Interest

Compound Name: 1,3,5-Benzene-2,4,6-D3-tricarboxylic acid

Cat. No.: B1458972

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Disclaimer: This document provides a summary of safety and handling information for 1,3,5-Benzenetricarboxylic acid-d3. The data is primarily derived from safety data sheets (SDS) for the non-deuterated analogue, 1,3,5-Benzenetricarboxylic acid (Trimesic acid), as specific comprehensive safety data for the deuterated compound is not readily available. It is generally assumed that the deuterated form will have similar chemical and toxicological properties. This guide is intended for use by qualified professionals in research and drug development.

Chemical and Physical Properties

1,3,5-Benzenetricarboxylic acid-d3 is the deuterium-labeled form of 1,3,5-Benzenetricarboxylic acid.^{[1][2]} The non-deuterated form is also known as Trimesic acid.^{[3][4][5]} Below is a summary of its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C9H3D3O6	[6]
Molar Mass	213.16 g/mol	[5][6][7][8][9][10][11]
Appearance	White to cream crystalline powder	[4][7]
Melting Point	380°C	[6]
Boiling Point	561.4°C at 760 mmHg	[6]
Flash Point	307.4°C	[6]
Water Solubility	Soluble	[6]
Vapor Pressure	1.93E-13 mmHg at 25°C	[6]

Hazard Identification and Classification

Based on the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), 1,3,5-Benzenetricarboxylic acid is considered hazardous.[3]

GHS Classification:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][7][10][11]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][7][10][11]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[3][7][10][11]

Signal Word: Warning[3][10][11]

Hazard Symbols:

- Xi - Irritant[6]

Risk Phrases:

- R36/37/38: Irritating to eyes, respiratory system and skin.[4][6]

Experimental Protocols

While specific experimental safety studies for 1,3,5-Benzenetricarboxylic acid-d3 were not found, the following are general protocols for assessing the types of hazards identified for the non-deuterated analogue.

3.1. Skin Irritation Assessment (In Vitro)

- Principle: This test evaluates the potential of a substance to cause skin irritation using reconstructed human epidermis (RhE) models.
- Methodology:
 - Prepare the test substance at appropriate concentrations.
 - Apply the test substance to the surface of the RhE tissue.
 - Incubate for a specified period (e.g., 60 minutes).
 - Rinse the tissue to remove the test substance.
 - Assess cell viability using a quantitative assay such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
 - A reduction in cell viability below a certain threshold (e.g., 50%) indicates an irritant potential.

3.2. Eye Irritation Assessment (In Vitro)

- Principle: This test assesses the potential for a substance to cause serious eye damage using methods like the Bovine Corneal Opacity and Permeability (BCOP) test.

- Methodology:
 - Obtain fresh bovine corneas from an abattoir.
 - Mount the corneas in a holder.
 - Apply the test substance to the epithelial surface.
 - Incubate for a defined exposure time.
 - Measure corneal opacity with an opacitometer and permeability with fluorescein.
 - The results are used to calculate an in vitro irritancy score to predict the in vivo eye irritation potential.

Handling and Storage

4.1. Safe Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)[\[10\]](#)
- Wear protective gloves, clothing, eye, and face protection.[\[3\]](#)[\[10\]](#)[\[12\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[3\]](#)[\[10\]](#)
- Use only outdoors or in a well-ventilated area.[\[3\]](#)[\[10\]](#)
- Minimize dust generation and accumulation.[\[4\]](#)
- Do not get in eyes, on skin, or on clothing.[\[3\]](#)
- Avoid ingestion and inhalation.[\[3\]](#)[\[4\]](#)

4.2. Storage:

- Store in a well-ventilated place.[\[3\]](#)[\[10\]](#)
- Keep the container tightly closed.[\[3\]](#)[\[4\]](#)[\[10\]](#)

- Store locked up.[3][10]
- Keep in a dry, cool place.[3]
- Incompatible with strong oxidizing agents.[3]
- For stock solutions, it is recommended to aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month to prevent inactivation from repeated freeze-thaw cycles.[1]

Emergency Procedures

5.1. First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3][10]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[3][10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][10]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[3]

5.2. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[3][4]

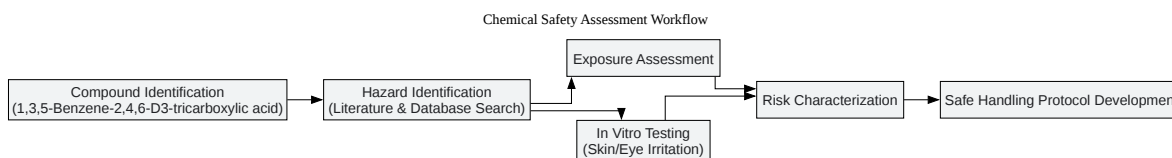
- Specific Hazards: May form combustible dust concentrations in air.[3] Hazardous decomposition products include carbon monoxide (CO) and carbon dioxide (CO₂).[3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

5.3. Accidental Release Measures:

- Ensure adequate ventilation.[3]
- Wear personal protective equipment.[3]
- Avoid dust formation.[3]
- Sweep up and shovel into suitable containers for disposal.[3]
- Do not let the product enter drains.[10][12]

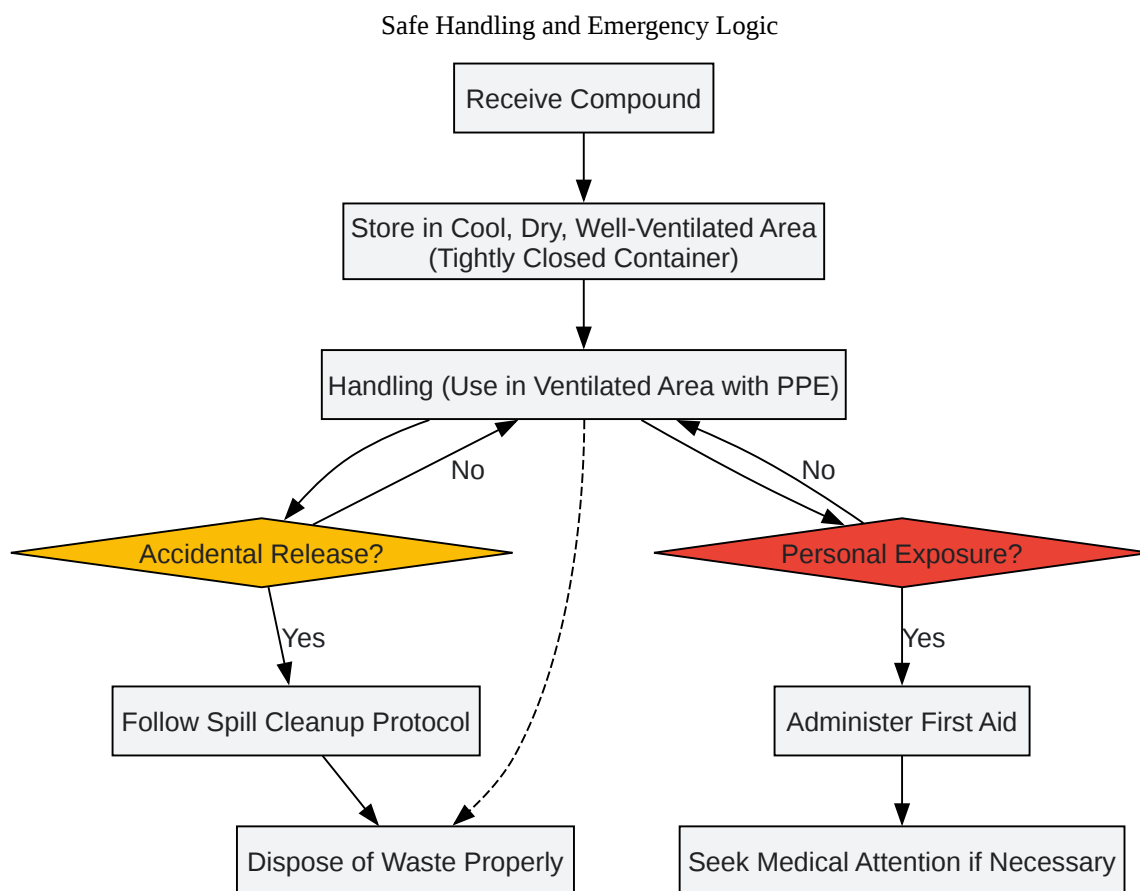
Workflow and Logical Relationships

The following diagrams illustrate the general workflow for chemical safety assessment and the logical relationship of handling procedures.



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Chemical Safety Assessment Workflow



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Safe Handling and Emergency Logic

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